

1-Formyl-L-proline solubility and storage conditions

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Compound Focus: 1-Formyl-L-proline

CAS No.: 67985-73-3

Cat. No.: S3716216

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Physical and Chemical Properties

The table below summarizes the key identifiers and predicted physicochemical properties of **1-Formyl-L-proline** (N-Formyl-L-proline, NFLP) [1] [2].

Property	Value / Description
CAS Number	13200-83-4 [1] [2]
Molecular Formula	C ₆ H ₉ NO ₃ [1] [2]
Molecular Weight	143.14 g/mol [1] [2]
Appearance	White to off-white solid powder [2]
Melting Point	93-94 °C [2]
Predicted pKa	3.66 ± 0.20 [2]
Purity	≥95% [1]

Solubility and Storage Conditions

Proper storage and handling are critical for maintaining the stability of **1-Formyl-L-proline**. Below are the key recommendations gathered from chemical suppliers and scientific literature [1] [2].

Aspect	Recommended Condition
Storage Temperature	2 - 8 °C (refrigerated) [1] [2]
Atmosphere	Stored under an inert atmosphere (nitrogen) [1] [2]
Form	Solid powder [2]
Shipping	Room temperature in continental US; may vary elsewhere [1]

Specific solubility data in common laboratory solvents is not fully detailed in the available search results. The compound is typically supplied as a solid, and solutions need to be prepared by researchers based on their experimental requirements.

Safety and Handling

Please adhere to the following safety guidelines when handling this compound [2]:

- **Signal Word:** Warning
- **Hazard Statements:**
 - H302: Harmful if swallowed
 - H315: Causes skin irritation
 - H319: Causes serious eye irritation
 - H335: May cause respiratory irritation
- **Precautionary Measures:** Always refer to the Safety Data Sheet (SDS) before use. Use appropriate personal protective equipment (PPE) including gloves and safety glasses. Avoid breathing dust/fume and ensure adequate ventilation.

Biological Activity and Research Applications

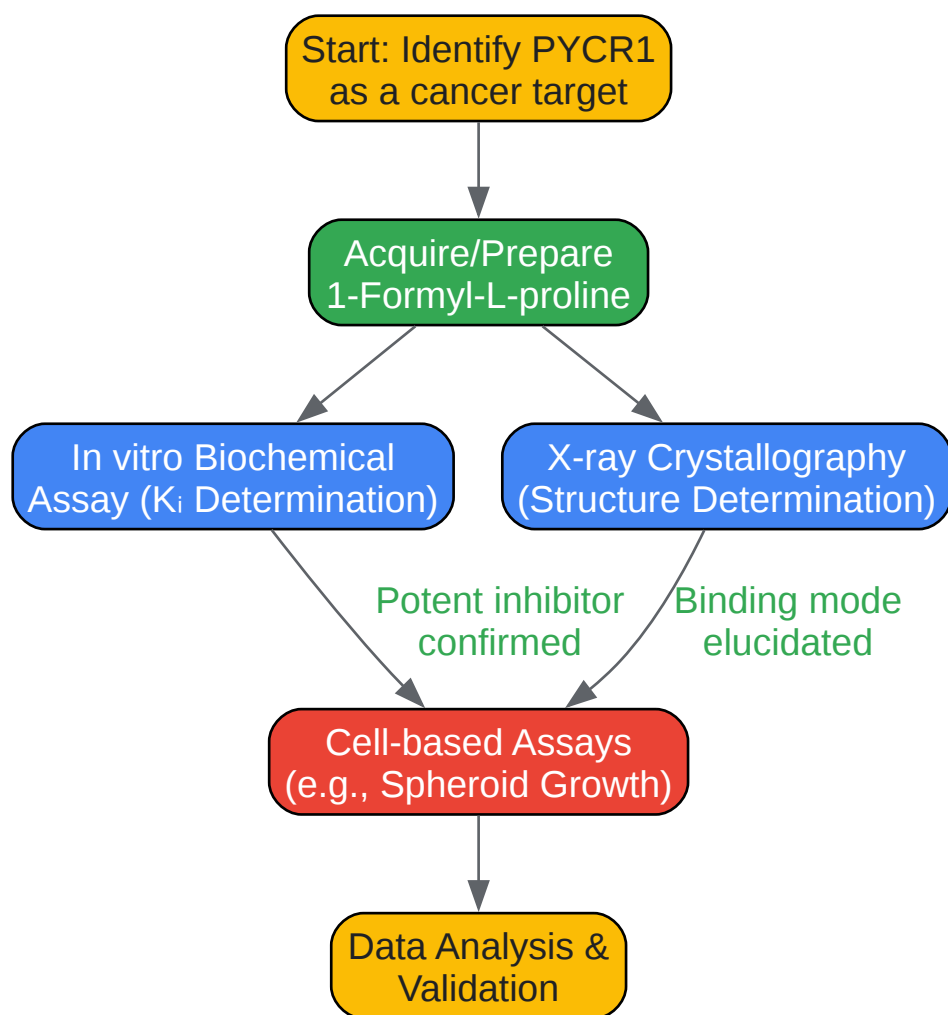
1-Formyl-L-proline has been identified as the most potent inhibitor of the enzyme **Pyrroline-5-carboxylate reductase 1 (PYCR1)** discovered in a targeted screen of proline analogs [3].

Inhibition Target	Inhibition Constant (K _i)	Inhibition Type	Biological Impact
PYCR1	100 μM [3]	Competitive with P5C [3]	Impairs de novo proline biosynthesis and spheroidal growth in MCF10A H-RAS ^{V12} breast cancer cells [3].
PYCR3	~10x less potent than for PYCR1 (approx. 1 mM) [4]	Competitive with P5C [4]	Serves as a tool for assessing isoform specificity of PYCR inhibitors [4].

The activity of **1-Formyl-L-proline** is related to its unique interaction with the PYCR1 enzyme. The crystal structure (PDB ID: 6XP0) reveals that binding causes conformational changes in the enzyme's active site, allowing for additional hydrogen bonds that explain its higher affinity compared to other proline analogs [3] [5].

Experimental Workflow and Molecular Relationship

To help visualize its role in experimental research, the following diagram outlines a typical workflow for using **1-Formyl-L-proline** in a biochemical and cell-based study:



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The diagram below illustrates the structural relationship between L-Proline and its analog, **1-Formyl-L-proline**, which is key to its inhibitory function:

Key Technical Summary

1-Formyl-L-proline is a validated chemical probe for PYCR1. Store the solid at **2-8°C under nitrogen**. Its primary research application is as a **competitive inhibitor of PYCR1** ($K_i = 100 \mu\text{M}$), with **10-fold selectivity over PYCR3**, making it useful for studying proline metabolism in cancer.

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References

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